

# physical and chemical properties of 2-Amino-6-chloro-3-nitropyridine

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## *Compound of Interest*

Compound Name: 2-Amino-6-chloro-3-nitropyridine

Cat. No.: B151482

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## An In-depth Technical Guide to 2-Amino-6-chloro-3-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **2-Amino-6-chloro-3-nitropyridine**, a key intermediate in the synthesis of various biologically active molecules. This document details its properties, synthesis, applications, and safety considerations to support its use in research and development.

## Identity and General Properties

**2-Amino-6-chloro-3-nitropyridine** is a yellow crystalline powder.<sup>[1][2]</sup> It is an important intermediate in organic synthesis, particularly for pharmaceuticals, agrochemicals, and dyestuffs.<sup>[3][4]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>4</sub> ClN <sub>3</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	173.56 g/mol	<a href="#">[5]</a>
Appearance	Yellow crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	194-199 °C	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	339.9 °C at 760 mmHg	<a href="#">[5]</a>
Density	~1.6 g/cm <sup>3</sup>	<a href="#">[5]</a>
Solubility	Slightly soluble in water and alcohol. Soluble in dimethyl sulfoxide (DMSO) and chloroform.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	27048-04-0	<a href="#">[2]</a>
IUPAC Name	6-chloro-3-nitropyridin-2-amine	<a href="#">[5]</a>

## Synthesis and Purification

The primary method for the synthesis of **2-Amino-6-chloro-3-nitropyridine** is through the ammonolysis of 2,6-dichloro-3-nitropyridine.[\[3\]](#)[\[8\]](#) This reaction selectively substitutes one of the chlorine atoms with an amino group.

## Experimental Protocol: Ammonolysis of 2,6-dichloro-3-nitropyridine

This protocol is a representative synthesis based on procedures described in the literature.[\[2\]](#)  
[\[9\]](#)

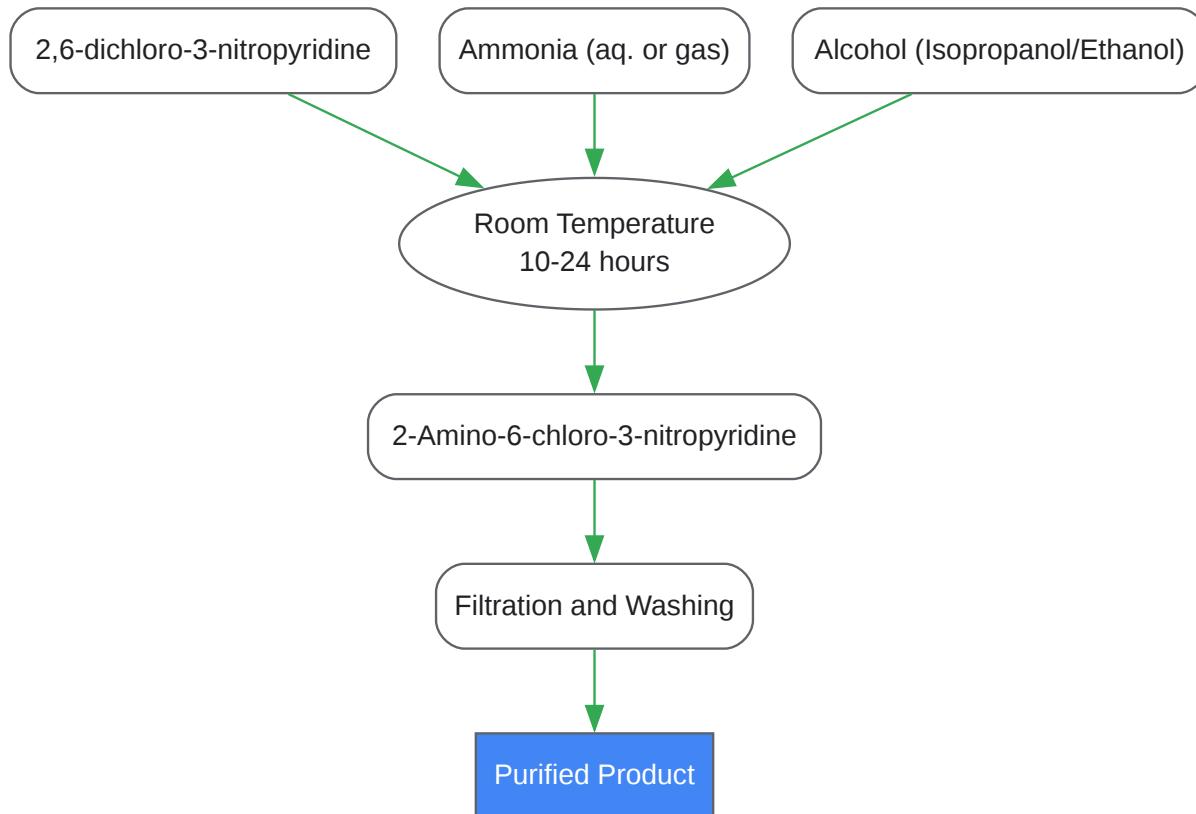
Materials:

- 2,6-dichloro-3-nitropyridine
- Isopropyl alcohol (or ethanol/methanol)

- Aqueous ammonia solution (20-25%) or ammonia gas
- Ice water
- Round bottom flask
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Dissolve 2,6-dichloro-3-nitropyridine in a suitable solvent such as isopropyl alcohol, ethanol, or methanol in a round bottom flask.[2][8]
- Cool the solution to 20-25°C.[2]
- Slowly add aqueous ammonia solution (or bubble ammonia gas) to the stirred solution.[2]
- Continue stirring the reaction mixture at room temperature for 10-24 hours.[2] The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).[9]
- Upon completion of the reaction, the product often precipitates out of the solution.
- The precipitate is collected by filtration.
- The collected solid is washed with the reaction solvent (e.g., isopropyl alcohol) and then with water to remove any remaining impurities.[2]
- The purified **2-Amino-6-chloro-3-nitropyridine** is then dried under vacuum.[2]



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### Synthesis of **2-Amino-6-chloro-3-nitropyridine**.

## Spectral and Analytical Data

While specific, experimentally-derived spectra for **2-Amino-6-chloro-3-nitropyridine** are not readily available in the cited literature, the following provides an overview of expected spectral characteristics and analytical methods.

### Mass Spectrometry:

- The calculated exact mass is 172.999204 u.
- LCMS analysis has shown a molecular ion peak ( $M+H$ )<sup>+</sup> at  $m/z$  174.00, corresponding to the protonated molecule.<sup>[2]</sup>

### NMR Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals for the two aromatic protons on the pyridine ring and the protons of the amino group. The chemical shifts of the aromatic protons will be influenced by the electron-withdrawing nitro group and the electron-donating amino group.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum should display five distinct signals corresponding to the five carbon atoms in the pyridine ring. The chemical shifts will be characteristic of a substituted pyridine ring containing nitro and amino groups.

Infrared (IR) Spectroscopy: The IR spectrum would be expected to show characteristic absorption bands for:

- N-H stretching of the primary amine.
- N-O stretching of the nitro group.
- C=C and C=N stretching of the pyridine ring.
- C-Cl stretching.

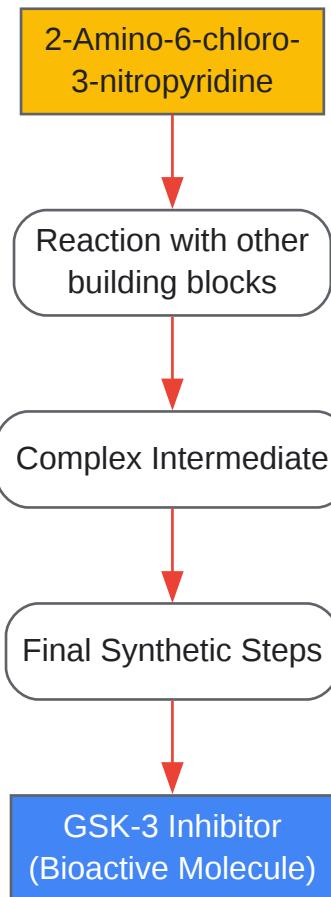
Analytical Methods:

- High-Performance Liquid Chromatography (HPLC): Purity analysis of **2-Amino-6-chloro-3-nitropyridine** is typically performed using HPLC. A reversed-phase C18 column with a mobile phase consisting of a mixture of water (with a pH-adjusting agent like phosphoric acid) and an organic solvent like methanol or acetonitrile is a common starting point for method development for similar compounds. Detection is often carried out using a UV detector.
- Thin-Layer Chromatography (TLC): TLC is a useful technique for monitoring the progress of the synthesis reaction.<sup>[9]</sup>

## Applications in Research and Drug Development

**2-Amino-6-chloro-3-nitropyridine** is a valuable building block for the synthesis of more complex molecules with potential therapeutic applications.

Intermediate for Kinase Inhibitors: This compound is a key precursor in the synthesis of inhibitors for Glycogen Synthase Kinase 3 (GSK-3).<sup>[10]</sup> GSK-3 is a target in the development of drugs for various conditions, including neurodegenerative diseases like Alzheimer's disease.<sup>[10]</sup>



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Role as a chemical intermediate in drug synthesis.

Antiviral Activity: **2-Amino-6-chloro-3-nitropyridine** has been described as a cytotoxic drug with antiviral potency.<sup>[1]</sup> It has shown activity against Human Immunodeficiency Virus (HIV) type 1 and influenza type 2 in vitro.<sup>[8]</sup> The proposed mechanism of action involves binding to the viral envelope, which inhibits the fusion of the viral membrane with the host cell, thereby preventing the release of viral contents into the cytoplasm.<sup>[8]</sup> However, detailed studies on its specific antiviral mechanism are limited in the available literature.

## Safety and Handling

**2-Amino-6-chloro-3-nitropyridine** should be handled with appropriate safety precautions.

- Hazards: It may be harmful if swallowed and can cause skin, eye, and respiratory irritation. [\[5\]](#)
- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[\[5\]](#) Avoid breathing dust.
- Storage: Store in a cool, dry place in a tightly closed container.[\[3\]](#)[\[4\]](#) It is incompatible with oxidizing agents.[\[3\]](#)[\[4\]](#) Recommended storage is in a refrigerator.[\[5\]](#)

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